

# In-Depth Technical Guide: Safety and Handling of 4-Dimethylaminobutylamine

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## Compound of Interest

Compound Name: **4-Dimethylaminobutylamine**

Cat. No.: **B1346629**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **4-Dimethylaminobutylamine** (CAS No. 3529-10-0). The information is intended to be a crucial resource for laboratory personnel and anyone involved in the handling, storage, and disposal of this chemical.

## Chemical Identification and Physical Properties

**4-Dimethylaminobutylamine**, also known as N,N-Dimethyl-1,4-butanediamine, is a diamine that is utilized in various chemical syntheses. Understanding its fundamental properties is the first step in ensuring its safe handling.

Property	Value	Reference
CAS Number	3529-10-0	<a href="#">[1]</a>
Molecular Formula	C <sub>6</sub> H <sub>16</sub> N <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	116.20 g/mol	<a href="#">[1]</a>
Appearance	Solid or Colorless to light yellow liquid	<a href="#">[2]</a>
Melting Point	60 °C	<a href="#">[2]</a>
Boiling Point	73 °C at 35 mmHg	<a href="#">[2]</a>
Density	0.8179 g/cm <sup>3</sup>	<a href="#">[2]</a>
Solubility	Soluble in water	
SMILES	CN(C)CCCCN	<a href="#">[1]</a>
InChI Key	GCOWZPRIMFGIDQ-UHFFFAOYSA-N	<a href="#">[1]</a>

## Hazard Identification and Classification

**4-Dimethylaminobutylamine** is classified as a hazardous chemical. It is crucial to understand its potential dangers to implement appropriate safety measures.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)		Warning	H302: Harmful if swallowed. <a href="#">[1]</a>
Skin Corrosion/Irritation (Category 1B)		Danger	H314: Causes severe skin burns and eye damage. <a href="#">[1]</a>
Serious Eye Damage/Eye Irritation (Category 1)		Danger	H318: Causes serious eye damage.

Note: While classified as Acute Toxicity, Oral (Category 4), a specific LD50 value for **4-Dimethylaminobutylamine** was not readily available in the public domain at the time of this review.

## Handling and Storage Precautions

Proper handling and storage are paramount to prevent exposure and ensure a safe working environment.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when working with **4-Dimethylaminobutylamine**.

PPE Type	Specification
Eye/Face Protection	Wear chemical safety goggles and a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), a lab coat, and closed-toe shoes are mandatory.
Respiratory Protection	Use in a well-ventilated area or with a properly fitted respirator if inhalation risk is high.

## Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or dust.
- Wash hands thoroughly after handling.
- Use only in a chemical fume hood.
- Keep away from incompatible materials such as strong oxidizing agents.

## Storage Conditions

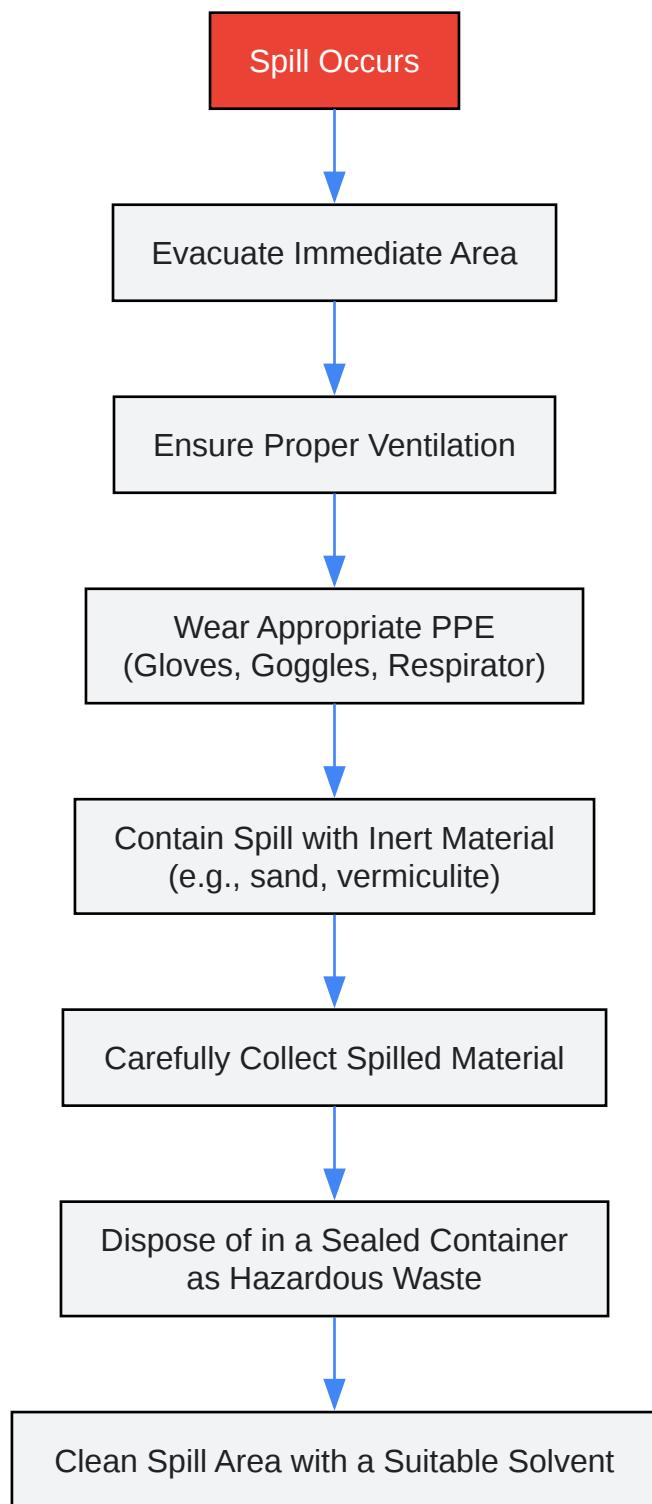
- Store in a tightly closed container in a dry, cool, and well-ventilated area.

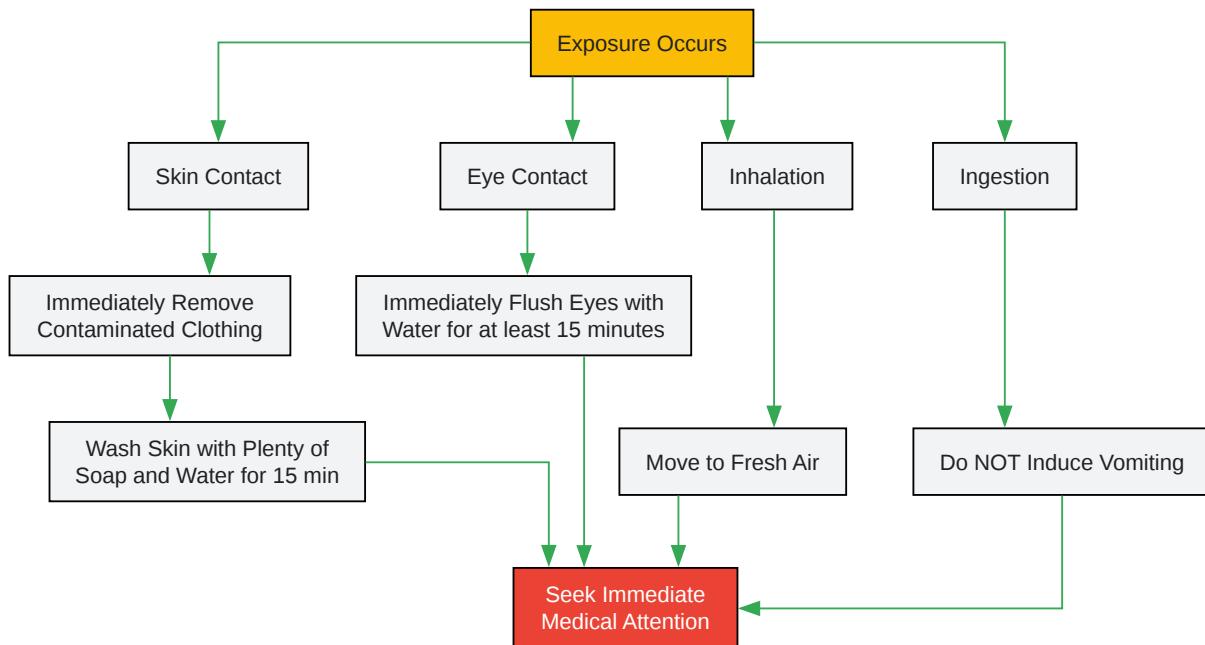
- Keep away from heat and sources of ignition.
- Store in a corrosive-resistant cabinet.

## Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical. The following diagrams outline the recommended procedures for spills and exposure.

## Spill Response Workflow



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## References

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